

Personal protective equipment for handling ML390

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Compound of Interest

Compound Name: ML390

Cat. No.: B1150027

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Essential Safety and Handling Guide for ML390

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety, operational, and disposal information for the potent human dihydroorotate dehydrogenase (DHODH) inhibitor, **ML390**. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **ML390**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against splashes.
Hand Protection	Chemically resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves prior to use and dispose of them properly after handling.
Body Protection	A laboratory coat or protective suit is required. Ensure it is buttoned to provide full coverage.
Respiratory	In case of insufficient ventilation or when handling powders, use a NIOSH-approved respirator.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **ML390** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials.
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking. Avoid contact with skin, eyes, and clothing.

Spill Management:

In the event of a spill, immediately evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

Dispose of **ML390** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways. Contact a licensed professional waste disposal service to ensure proper disposal.

Experimental Workflow for Handling ML390

The following diagram outlines the standard procedure for safely handling **ML390** from receipt to disposal.



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Caption: Workflow for Safe Handling of **ML390**.

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